

# Application Notes and Protocols: TiaS Enzyme Assay for Agmatidine Synthesis

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## Compound of Interest

Compound Name: Agmatidine

Cat. No.: B14122404

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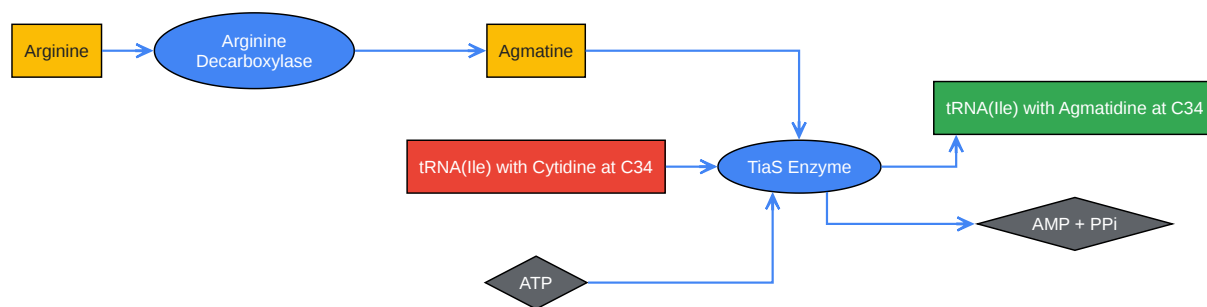
## For Researchers, Scientists, and Drug Development Professionals

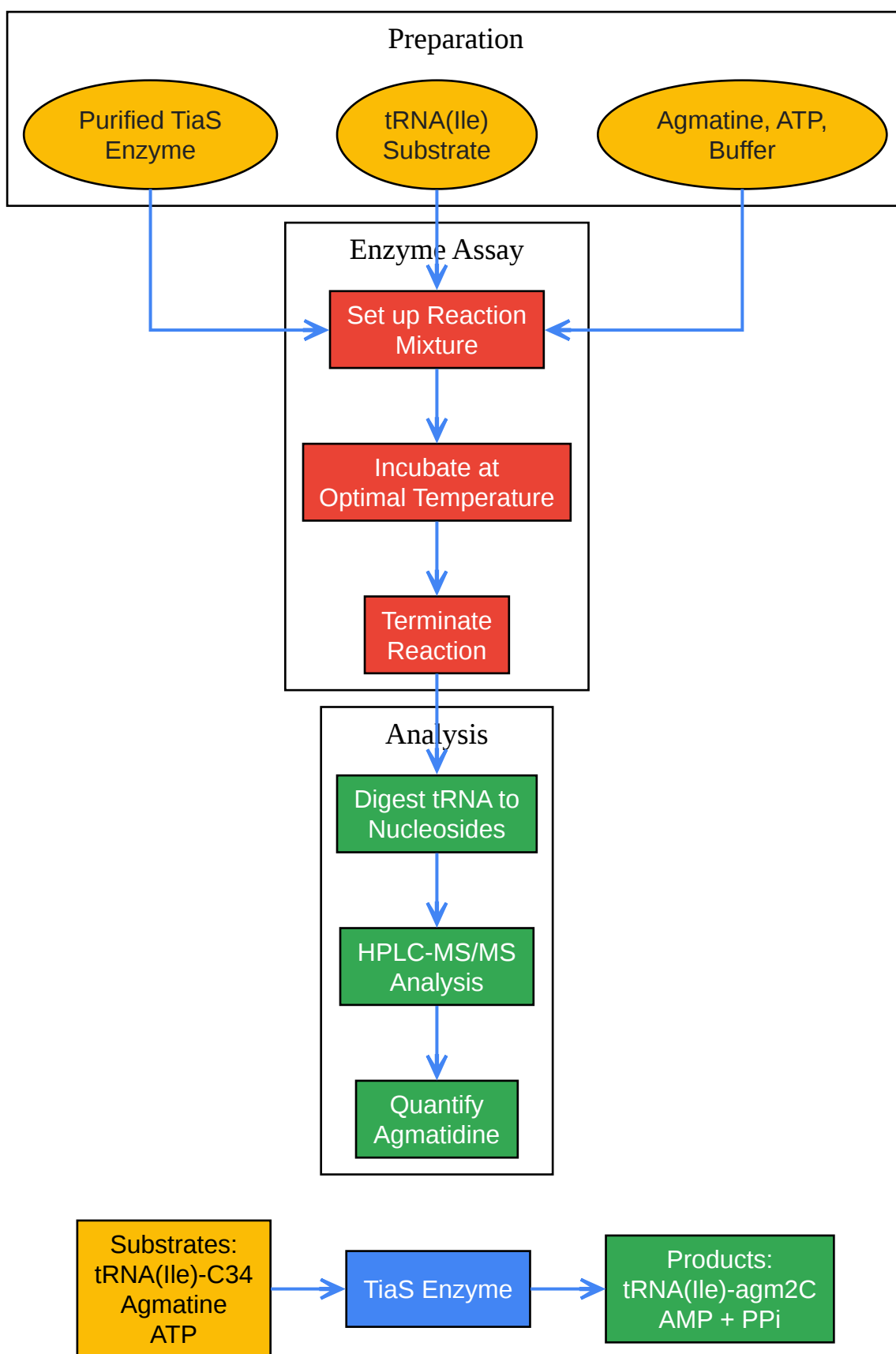
### Introduction

TiaS (tRNA<sup>Ala</sup> 2-agmatinylcytidine synthetase) is an essential enzyme found in many archaea responsible for the synthesis of **agmatidine** (agm2C), a modified nucleoside, at the wobble position of the anticodon of tRNA<sup>Ala</sup>.<sup>[1][2]</sup> This modification is crucial for the correct decoding of the AUA codon, preventing its misreading as the methionine codon AUG.<sup>[1][2]</sup> The TiaS enzyme utilizes agmatine and ATP to convert a cytidine residue on the tRNA to **agmatidine**.<sup>[1][2]</sup> Understanding the activity of TiaS is critical for research into archaeal genetics, the evolution of the genetic code, and as a potential target for novel antimicrobial agents. This document provides a detailed protocol for an in vitro enzyme assay to determine the activity of TiaS by quantifying the synthesis of **agmatidine**.

### Agmatidine Biosynthesis Pathway

The synthesis of **agmatidine** by TiaS is a key step in the modification of tRNA<sup>Ala</sup>. The overall pathway begins with the synthesis of agmatine from arginine, which is then utilized by TiaS to modify the tRNA.





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## References

- 1. researchgate.net [researchgate.net]
- 2. Agmatine-conjugated cytidine in a tRNA anticodon is essential for AUA decoding in archaea - PubMed [pubmed.ncbi.nlm.nih.gov]
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